

An In-depth Technical Guide to the Chemical Structure of Ditridecyl Phthalate

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Compound of Interest

Compound Name: Ditridecyl phthalate

Cat. No.: B1670788

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Ditridecyl phthalate (DTDP) is a high-molecular-weight phthalate ester primarily utilized as a plasticizer to enhance the flexibility and durability of polyvinyl chloride (PVC) and other polymers.[1][2][3] This document provides a detailed overview of its chemical structure, properties, and identifiers, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Ditridecyl phthalate is the diester of phthalic acid and tridecanol.[1][2] The core of the molecule is a benzene ring with two ester groups attached to adjacent carbon atoms (in the ortho position). Each ester group is connected to a thirteen-carbon alkyl chain (a tridecyl group). The IUPAC name for this compound is ditridecyl benzene-1,2-dicarboxylate.[4]

The structural formula can be represented as $C_6H_4(COOC_{13}H_{27})_2$. The two long alkyl chains contribute to its high molecular weight, lipophilicity, and low volatility, which are key properties for its application as a plasticizer.

Physicochemical Properties

A summary of the key quantitative data for **ditridecyl phthalate** is presented in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Reference(s)
CAS Number	119-06-2	[2][4][5]
Molecular Formula	C ₃₄ H ₅₈ O ₄	[2][4][5]
Molecular Weight	530.82 g/mol	[5][6]
Monoisotopic Mass	530.43351033 Da	[4][7]
IUPAC Name	ditridecyl benzene-1,2-dicarboxylate	[4]
Appearance	Nearly colorless oily liquid	[7]
Melting Point	-37 °C	[8]
Boiling Point	501 °C at 1013 hPa	[8]
Density	0.9525 g/cm ³ at 25 °C	[8]
Water Solubility	0.34 mg/L at 24 °C	[7]
log K _{ow} (Octanol-Water)	12.1	[8]

Chemical Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **ditridecyl phthalate**.

Caption: 2D chemical structure of **ditridecyl phthalate** (DTDP).

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **ditridecyl phthalate** are highly specific and typically proprietary to chemical manufacturers. Publicly available literature, such as toxicological studies, focuses on the biological effects rather than the synthesis of the compound.[2] For instance, developmental toxicity studies in rats involve administering the compound via oral gavage, but do not detail the synthesis of the test chemical itself. Researchers requiring specific analytical methods (e.g., for quantification in environmental or biological samples) would typically develop and validate their own protocols

using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), based on standard methods for phthalate analysis.

Biological Context and Signaling

Ditridecyl phthalate, like other phthalates, is recognized for its potential to act as an endocrine disruptor.[1][2][3] Phthalates can interfere with the endocrine system, although the specific signaling pathways affected by DTDP are a subject of ongoing research. Studies on related phthalates suggest potential interactions with peroxisome proliferator-activated receptors (PPARs) and effects on steroidogenesis. However, a detailed signaling pathway specific to **ditridecyl phthalate** is not well-established in the provided literature. Therefore, a diagrammatic representation of a specific signaling pathway is not included. The primary focus of this guide remains the compound's chemical structure and properties.

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